

A Technical Guide to Neodymium-146: Isotopic Abundance, Properties, and Applications

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Compound of Interest

Compound Name: Neodymium-146

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Neodymium-146 (^{146}Nd) is one of the seven naturally occurring isotopes of neodymium, a rare earth element belonging to the lanthanide series. As a stable isotope, ^{146}Nd plays a crucial role in various scientific and technical fields, from geological and nuclear studies to emerging applications in medicine. This technical guide provides an in-depth overview of the isotopic abundance, nuclear and chemical properties, and relevant experimental methodologies and applications of **Neodymium-146**, with a particular focus on aspects pertinent to researchers, scientists, and professionals in drug development.

Isotopic Abundance and General Properties

Neodymium is composed of a mix of seven isotopes, with five being stable.[1] **Neodymium-146** is among the stable isotopes and has a significant natural abundance.

Table 1: Isotopic Abundance of Naturally Occurring Neodymium Isotopes

Isotope	Natural Abundance (%)	Atomic Mass (Da)
^{142}Nd	27.153 (40)[2]	141.90773 (1)[2]
^{143}Nd	12.173 (26)[2]	142.90982 (1)[2]
^{144}Nd	23.798 (19)[2]	143.91009 (1)[2]
^{145}Nd	8.293 (12)[2]	144.91258 (1)[2]
^{146}Nd	17.189 (32)[2]	145.91312 (1)[2]
^{148}Nd	5.756 (21)[2]	147.91690 (2)[2]
^{150}Nd	5.638 (28)[2]	149.920902 (9)[2]

Core Properties of Neodymium-146

The distinct nuclear and chemical characteristics of ^{146}Nd underpin its utility in various applications.

Table 2: Core Properties of **Neodymium-146**

Property	Value
Nuclear Properties	
Symbol	^{146}Nd
Atomic Number (Z)	60
Mass Number (A)	146
Neutron Number (N)	86
Isotopic Mass	145.91312(2) u
Stability	Stable
Spin	0+
Chemical Properties	
Element Category	Lanthanide (Rare Earth Metal)
Electron Configuration	[Xe] 4f ⁴ 6s ²
Oxidation State	+3 (most stable)
Electronegativity (Pauling)	1.14
Atomic Radius	181.4 pm

Experimental Protocols

The precise determination of neodymium isotopic abundances is critical for many geological and nuclear studies. The two primary techniques for high-precision isotope ratio measurements are Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS) and Thermal Ionization Mass Spectrometry (TIMS).

Neodymium Isotopic Analysis by MC-ICP-MS

Multi-Collector Inductively Coupled Plasma Mass Spectrometry is a powerful technique for high-precision isotope ratio measurements of a wide range of elements, including neodymium.

Methodology:

- **Sample Preparation:** Geological or other sample materials are first digested using strong acids to bring the neodymium into solution. This is followed by a multi-step chromatographic separation process to isolate neodymium from the sample matrix and other interfering elements, particularly other rare earth elements like Samarium (Sm) and Cerium (Ce), which have isotopes that are isobaric with neodymium isotopes.[3] A two-column ion-exchange chromatography procedure is often employed for efficient purification.[3]
- **Instrumental Analysis:** The purified neodymium sample, typically in a dilute nitric acid solution, is introduced into the MC-ICP-MS. The sample is nebulized into a fine aerosol and transported into a high-temperature argon plasma (~6000-8000 K), where it is efficiently ionized.
- **Mass Separation and Detection:** The resulting ion beam is then directed into a magnetic sector mass analyzer, where the different neodymium isotopes are separated based on their mass-to-charge ratio. The separated ion beams are simultaneously collected by an array of Faraday cups or ion counters, allowing for the precise measurement of isotope ratios.
- **Data Correction:** The raw data must be corrected for instrumental mass bias, which is typically done using a standard-sample bracketing method with a well-characterized neodymium isotope standard.[3] Corrections for isobaric interferences from Sm and Ce isotopes are also critical and are performed by monitoring non-interfered isotopes of these elements.[2]

Workflow for Neodymium Isotopic Analysis by MC-ICP-MS.

Neodymium Isotopic Analysis by TIMS

Thermal Ionization Mass Spectrometry is another high-precision technique, often considered the benchmark for certain isotopic systems, including neodymium.[4]

Methodology:

- **Sample Preparation:** Similar to MC-ICP-MS, a rigorous chemical separation of neodymium from the sample matrix is required.
- **Filament Loading:** A small amount of the purified neodymium solution is loaded onto a metal filament, typically made of rhenium or tantalum.[5] The sample is then carefully dried on the

filament.

- **Thermal Ionization:** The filament is placed in the ion source of the mass spectrometer, which is under high vacuum. The filament is heated to a high temperature (often exceeding 1000°C), causing the neodymium atoms to be thermally ionized.[6]
- **Mass Analysis:** The resulting ions are accelerated and focused into a beam, which then passes through a magnetic sector for mass separation.
- **Detection:** The separated isotopic beams are measured using Faraday cups or electron multipliers.

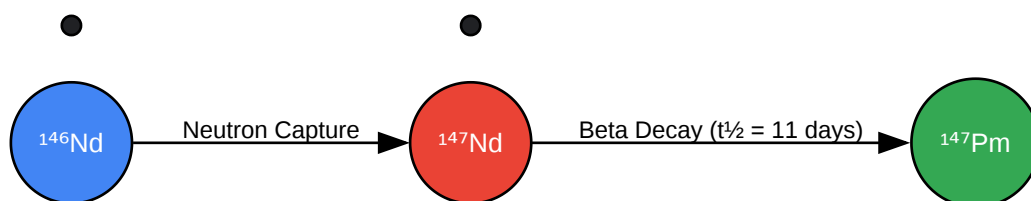
TIMS can achieve very high precision, but it is generally more labor-intensive than MC-ICP-MS. The choice between the two techniques often depends on the specific research question, the required level of precision, and sample throughput considerations.

Applications in Research and Development

While direct biological signaling pathways involving **Neodymium-146** are not established, the unique properties of neodymium isotopes and the element itself lend them to several applications relevant to the scientific and drug development communities.

Production of Promethium-147

A significant application of **Neodymium-146** is its use as a target material for the production of the radioisotope Promethium-147 (^{147}Pm).[5] ^{147}Pm is a low-energy beta emitter with a half-life of 2.62 years and has applications in nuclear batteries and as a source for radioisotopic power generation. The production occurs through neutron capture in a nuclear reactor.

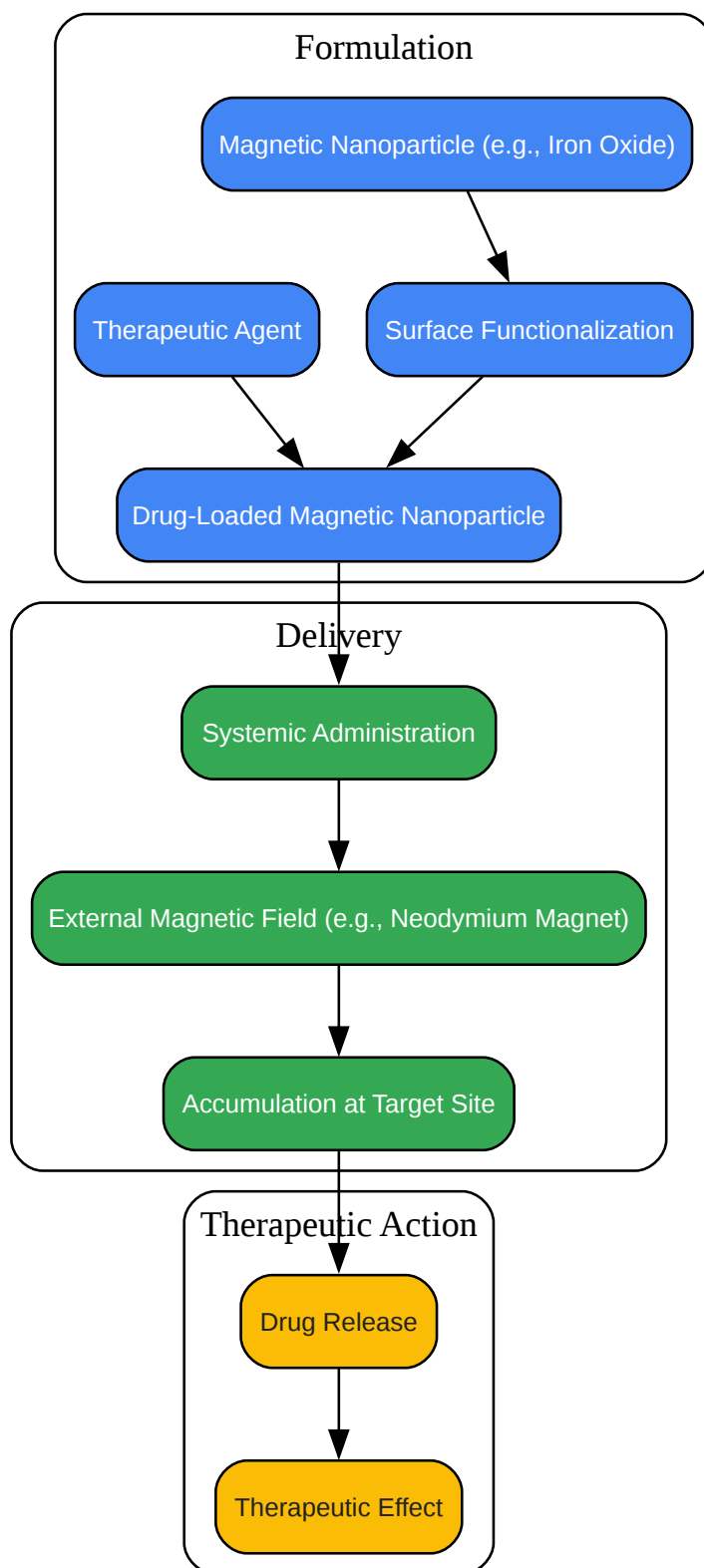


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Production of Promethium-147 from **Neodymium-146**.

Neodymium in Targeted Drug Delivery

The strong magnetic properties of neodymium-containing compounds, particularly neodymium-iron-boron (NdFeB) magnets, have spurred research into their use in targeted drug delivery systems.[7] Magnetic nanoparticles can be loaded with therapeutic agents and guided to a specific location in the body using an external magnetic field. This approach has the potential to increase the efficacy of drugs while reducing systemic side effects.



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Workflow for Magnetic Nanoparticle-Mediated Drug Delivery.

Conclusion

Neodymium-146 is a stable isotope with a significant natural abundance and well-characterized properties. While its direct applications in biological signaling are not currently known, its role in the production of medically relevant isotopes like Promethium-147 and the broader use of neodymium in advanced drug delivery systems highlight its importance to the scientific and drug development communities. The precise measurement of its isotopic abundance through techniques like MC-ICP-MS and TIMS is fundamental to its applications in various fields of research. As technology advances, new applications for ^{146}Nd and other stable isotopes may emerge, further solidifying their role in science and medicine.

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